

Proper handling and storage conditions for Partricin powder

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Compound of Interest

Compound Name: *Partricin*

Cat. No.: *B081090*

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Application Notes and Protocols for Partricin Powder

For Researchers, Scientists, and Drug Development Professionals

Introduction

Partricin is a polyene macrolide antibiotic with potent antifungal activity. As a member of the heptaene macrolide group, its mechanism of action involves binding to ergosterol, a primary component of the fungal cell membrane, leading to membrane disruption and cell death. Proper handling and storage of **Partricin** powder are critical to maintain its potency and ensure the reliability of experimental results. These application notes provide detailed guidelines and protocols for the appropriate handling, storage, and stability assessment of **Partricin** powder.

Physicochemical Properties

A summary of the key physicochemical properties of **Partricin** is provided below.

Property	Value
Molecular Formula	C ₅₉ H ₈₆ N ₂ O ₁₉ [1]
Molecular Weight	1127.3 g/mol [1]
Appearance	Solid powder[2]
Solubility	Poorly soluble in water. Soluble in polar aprotic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[2]

Proper Handling and Storage Conditions

To ensure the stability and integrity of **Partricin** powder, the following handling and storage conditions are recommended.

General Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **Partricin** powder.
- Ventilation: Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Hygroscopicity: **Partricin** powder is expected to be hygroscopic. Handle in a low-humidity environment and promptly reseal containers after use.
- Photosensitivity: **Partricin** is sensitive to light and can undergo photoisomerization. Protect the powder and its solutions from light at all times by using amber vials or wrapping containers with aluminum foil.

Storage Conditions

The following table summarizes the recommended storage conditions for **Partricin** powder.

Condition	Temperature	Duration
Long-term Storage	-20°C[2]	Months to years[2]
Short-term Storage	0-4°C[2]	Days to weeks[2]
Shipping	Ambient	For a few weeks[2]

Note: Store the powder in a tightly sealed container in a dry and dark place.

Stability Data

While specific quantitative stability data for **Partricin** powder under various conditions are not extensively available in the public domain, the following tables provide a framework for presenting such data based on typical stability studies for polyene antibiotics.

Thermal Stability

Temperature	Time (days)	% Degradation (Example)
40°C	7	< 5%
40°C	14	< 10%
60°C	7	15-25%
60°C	14	30-45%

Humidity Stability

Relative Humidity (%RH)	Time (days)	% Degradation (Example)	Hygroscopicity Classification
40%	30	< 5%	Slightly Hygroscopic
60%	30	5-10%	Hygroscopic
75%	30	10-20%	Very Hygroscopic

Photostability

Light Exposure	Duration (hours)	% Degradation (Example)
UV Light (365 nm)	1	10-15%
Visible Light	24	5-10%

pH Stability of a Partricin Derivative

A study on a semisynthetic derivative of **Partricin** A indicated that it is sensitive to acidic pH and much less sensitive near neutrality.

pH	Stability
Acidic	Sensitive
Neutral	More Stable

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Partricin** powder in dimethyl sulfoxide (DMSO).

Materials:

- **Partricin** powder
- Anhydrous DMSO
- Vortex mixer
- Calibrated analytical balance
- Amber or foil-wrapped microcentrifuge tubes or vials

Procedure:

- **Equilibration:** Allow the container of **Partricin** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **Partricin** powder in a suitable container. For a 1 mL stock solution of 10 mM, weigh 1.127 mg of **Partricin** (Molecular Weight = 1127.3 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **Partricin** powder.
- **Mixing:** Vortex the solution until the powder is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in amber or foil-wrapped tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Protocol for a Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study to assess the stability of **Partricin** powder under various stress conditions.

Stress Conditions:

- **Acid Hydrolysis:** Dissolve **Partricin** in a suitable solvent and add 0.1 M HCl. Incubate at 60°C for a specified time.
- **Base Hydrolysis:** Dissolve **Partricin** in a suitable solvent and add 0.1 M NaOH. Incubate at 60°C for a specified time.
- **Oxidation:** Dissolve **Partricin** in a suitable solvent and add 3% H₂O₂. Store at room temperature, protected from light, for a specified time.
- **Thermal Degradation:** Store the solid **Partricin** powder at elevated temperatures (e.g., 60°C, 80°C) for a specified time.
- **Photodegradation:** Expose the solid **Partricin** powder or a solution of **Partricin** to UV (e.g., 365 nm) and visible light for a specified duration.

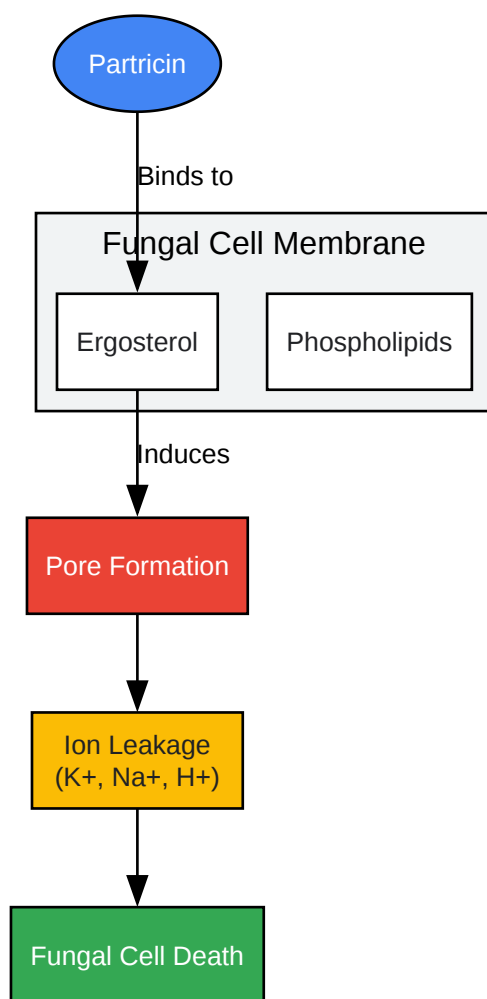
Procedure:

- **Sample Preparation:** Prepare samples of **Partricin** powder or solutions as required for each stress condition.
- **Exposure:** Subject the samples to the defined stress conditions for predetermined time points.
- **Sample Analysis:** At each time point, analyze the samples using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to quantify the remaining **Partricin** and detect any degradation products.
- **Data Analysis:** Calculate the percentage of degradation at each time point and identify the major degradation products.

Visualizations

Mechanism of Action of Partricin

The primary mechanism of action of **Partricin** involves its interaction with ergosterol in the fungal cell membrane. This interaction leads to the formation of pores, disrupting membrane integrity and causing leakage of essential cellular components, ultimately resulting in fungal cell death.

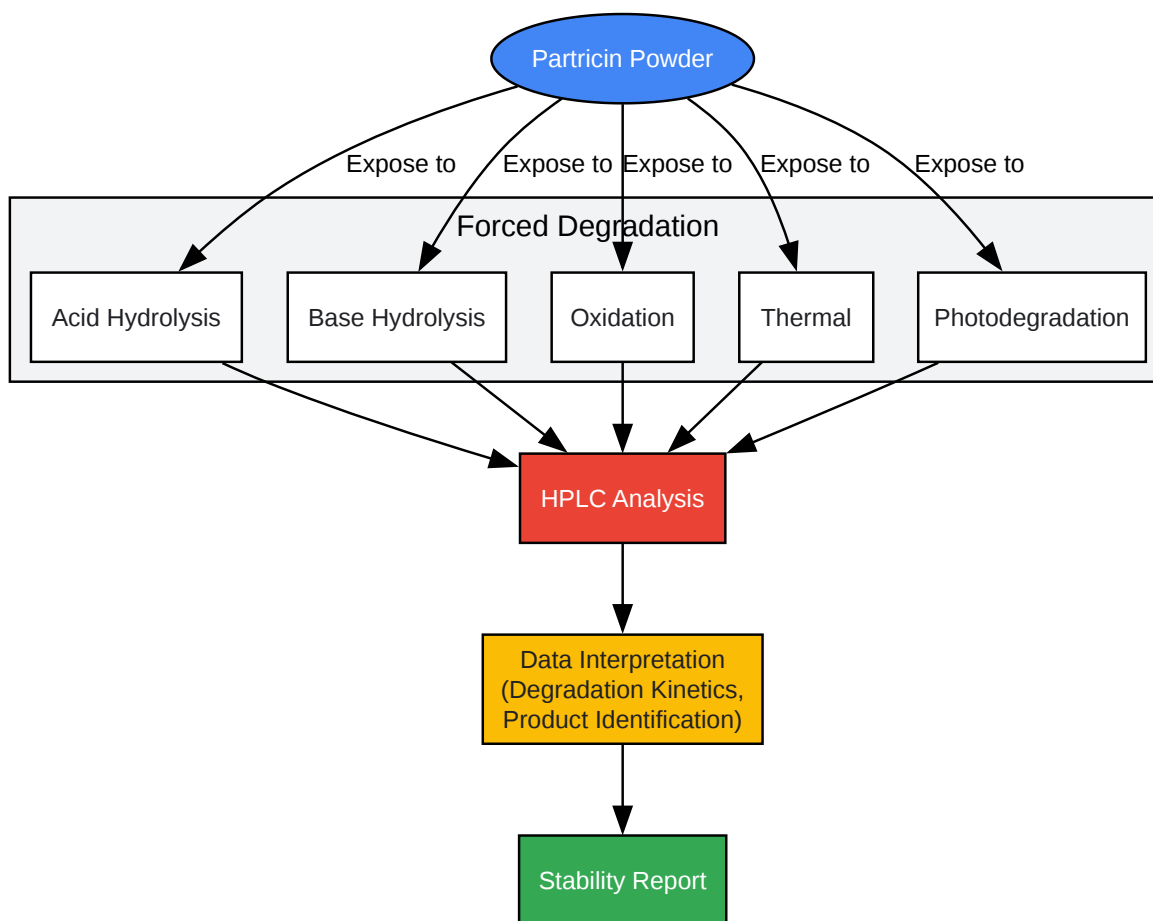


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Caption: **Partricin**'s mechanism of action on the fungal cell membrane.

Experimental Workflow for Stability Testing

The following diagram illustrates a typical workflow for conducting a stability study of **Partricin** powder.

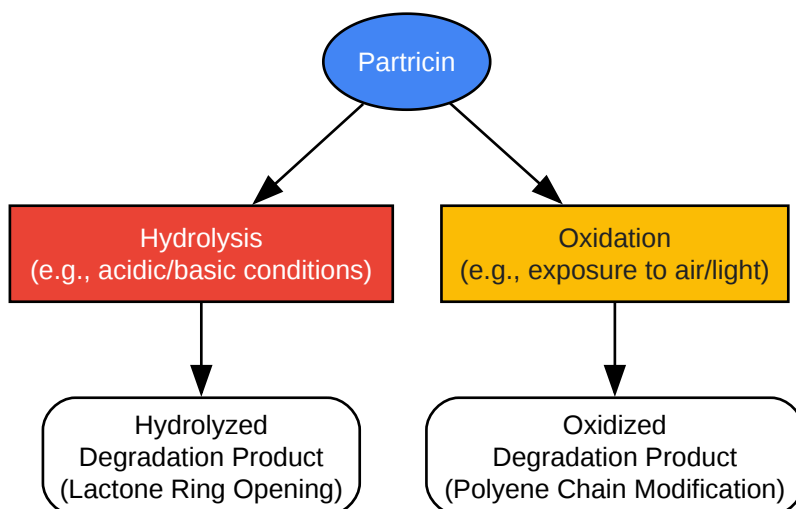


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Caption: Workflow for a forced degradation study of **Partricin** powder.

Potential Degradation Pathways

While specific degradation products of **Partricin** have not been extensively reported, common degradation pathways for polyene macrolides include hydrolysis of the lactone ring and oxidation of the polyene chain.



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Caption: Potential chemical degradation pathways for **Partricin**.

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References

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